

Technical Guide: Safety Data for 2,4-Difluoro-5-methoxyaniline

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Compound of Interest

Compound Name: 2,4-Difluoro-5-methoxyaniline

Cat. No.: B1319728

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety data for **2,4-Difluoro-5-methoxyaniline** (CAS No. 98446-51-6), a fluorinated aromatic amine used as a building block in organic synthesis. Due to the limited availability of a complete Safety Data Sheet (SDS), this guide synthesizes information from various sources and provides general safety protocols for handling similar hazardous compounds. All personnel handling this substance should exercise caution and adhere to strict safety procedures.

Chemical Identification and Properties

2,4-Difluoro-5-methoxyaniline is a substituted aniline with the molecular formula $C_7H_7F_2NO$. [1][2][3] Its structure features a benzene ring with two fluorine atoms, a methoxy group, and an amine group.

Table 1: Chemical Identifiers

Identifier	Value
Chemical Name	2,4-Difluoro-5-methoxyaniline
CAS Number	98446-51-6
Molecular Formula	C ₇ H ₇ F ₂ NO
Molecular Weight	159.13 g/mol [1] [2] [3]
Synonyms	5-Amino-2,4-difluoroanisole, 4,6-Difluoro-m-anisidine

Table 2: Physicochemical Properties

Property	Value
Appearance	Data not available
Boiling Point	Data not available
Melting Point	Data not available
Solubility	Data not available
Storage Temperature	2-8°C, inert atmosphere, keep in dark place [2]

Hazard Identification and Classification

While a complete GHS classification is not available, based on data for similar aromatic amines and fluorinated compounds, **2,4-Difluoro-5-methoxyaniline** should be handled as a hazardous substance. The available information suggests the following hazards:

Table 3: GHS Hazard Statements

Hazard Class	Hazard Statement
Acute Toxicity, Oral	H303: May be harmful if swallowed[3]
Acute Toxicity, Dermal	H313: May be harmful in contact with skin[3]
Acute Toxicity, Inhalation	H333: May be harmful if inhaled[3]

Note: This classification is based on limited data and may not be exhaustive. A full risk assessment should be conducted before use.

Experimental Protocols: Safe Handling and Emergency Procedures

Due to the lack of specific experimental protocols for **2,4-Difluoro-5-methoxyaniline**, the following general procedures for handling hazardous aromatic amines should be followed.

Personal Protective Equipment (PPE)

A comprehensive risk assessment should guide the selection of appropriate PPE. The following are minimum recommendations:

- Eye/Face Protection: Wear chemical safety goggles and a face shield.
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for integrity before each use.
 - Wear a lab coat, and consider a chemical-resistant apron for larger quantities.
 - Closed-toe shoes are mandatory.
- Respiratory Protection: Use in a well-ventilated area, preferably a certified chemical fume hood. If engineering controls are not sufficient, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.

Handling and Storage

- Handling:
 - Avoid all personal contact, including inhalation of dust or vapors.
 - Do not eat, drink, or smoke in the handling area.
 - Wash hands thoroughly after handling.
 - Use the smallest quantity necessary for the experiment.
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.[\[2\]](#)
 - Store away from incompatible materials such as strong oxidizing agents and acids.
 - Keep in a dark place.[\[2\]](#)

Spill and Exposure Procedures

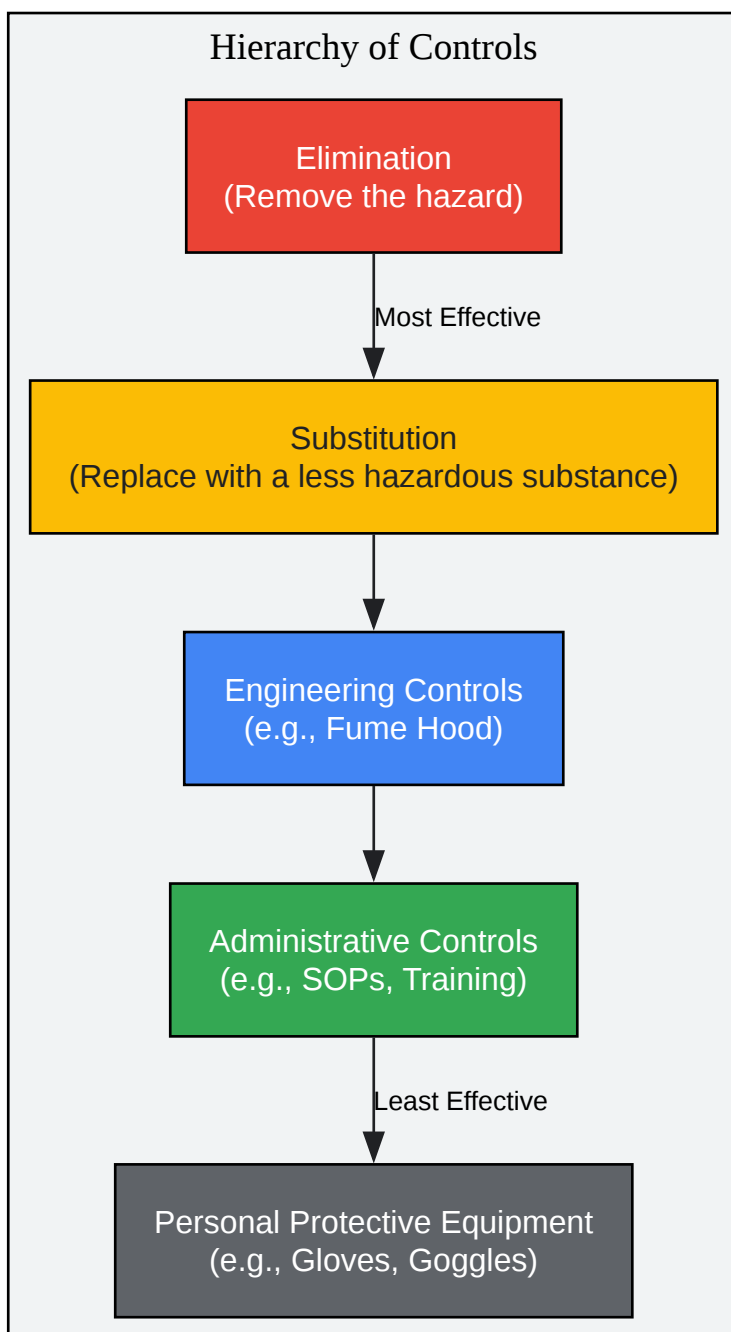
- Spill:
 - Evacuate the area and prevent entry of unnecessary personnel.
 - Wear appropriate PPE.
 - For small spills, absorb with an inert material (e.g., vermiculite, sand) and place in a sealed container for disposal.
 - For large spills, contact environmental health and safety personnel.
 - Ventilate the area and wash the spill site after material pickup is complete.
- First Aid:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.

- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids occasionally. Seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Logical Workflows and Diagrams

Hierarchy of Controls for Safe Handling

This diagram illustrates the preferred order of control measures to minimize exposure to **2,4-Difluoro-5-methoxyaniline**.

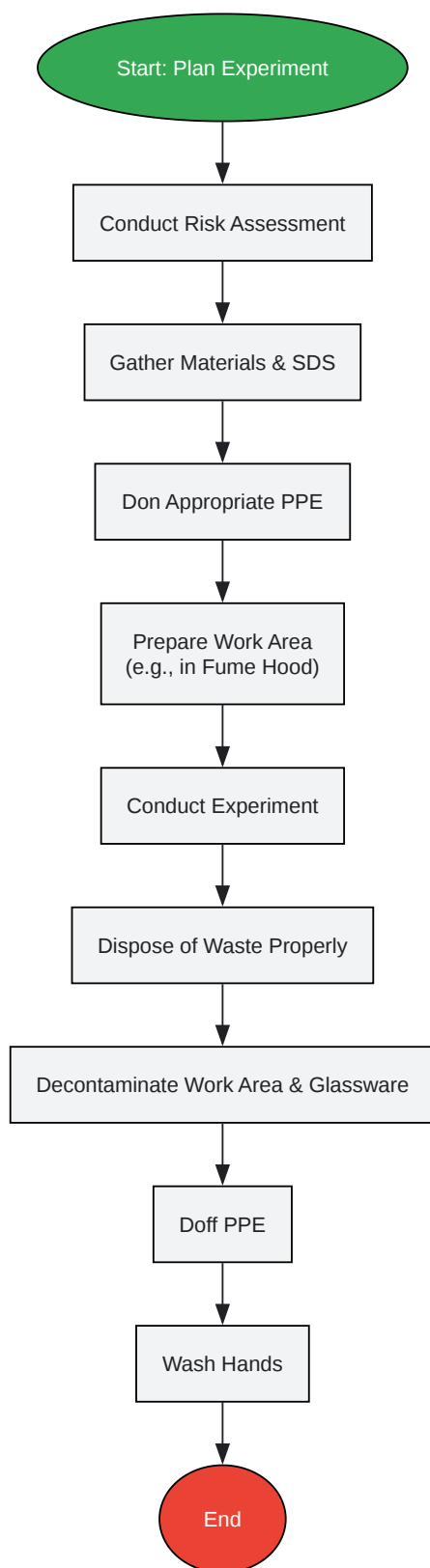


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Caption: Hierarchy of controls for managing chemical hazards.

Experimental Workflow for Handling 2,4-Difluoro-5-methoxyaniline

This workflow outlines the key steps for safely conducting an experiment with this compound.



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Caption: General experimental workflow for hazardous chemicals.

Toxicological and Ecological Information

Table 4: Toxicological Data

Test	Result
Acute Oral Toxicity	No quantitative data available. May be harmful if swallowed.[3]
Acute Dermal Toxicity	No quantitative data available. May be harmful in contact with skin.[3]
Acute Inhalation Toxicity	No quantitative data available. May be harmful if inhaled.[3]
Carcinogenicity	No data available.
Mutagenicity	No data available.
Teratogenicity	No data available.

Table 5: Ecological Data

Test	Result
Ecotoxicity	No data available.
Persistence and Degradability	No data available.
Bioaccumulative Potential	No data available.
Mobility in Soil	No data available.

Biological Signaling and Drug Development Applications

Currently, there is no specific information in the public domain detailing the biological signaling pathways directly modulated by **2,4-Difluoro-5-methoxyaniline** or its direct application in drug

development. As a fluorinated aromatic amine, it serves as a versatile chemical intermediate. The introduction of fluorine and methoxy groups can modulate the physicochemical properties of a lead compound, such as metabolic stability, lipophilicity, and binding affinity to biological targets. Researchers may use this compound in the synthesis of novel molecules for screening in various therapeutic areas.

Disclaimer

This document is intended for informational purposes only and is not a substitute for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. The information provided is based on limited available data and general knowledge of similar chemical compounds. Users are responsible for conducting their own risk assessments and implementing appropriate safety measures. Always consult the most current SDS from the supplier before handling this chemical.

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References

- 1. 98446-51-6 | 2,4-difluoro-5-methoxyaniline - Alachem Co., Ltd. [alachem.co.jp]
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